

(Methyl(diphenyl)silyl)formic acid: A Reagent in Organic Synthesis

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Compound of Interest

Compound Name: (Methyl(diphenyl)silyl)formic acid

Cat. No.: B3111626

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(Methyl(diphenyl)silyl)formic acid, with the chemical formula $C_{14}H_{14}O_2Si$, is a silyl carboxylic acid derivative. While noted as a reagent in organic synthesis, detailed application notes and extensive experimental protocols are not widely documented in publicly available scientific literature. This document aims to provide a summary of the available information and general context for the potential applications of related compounds.

Physicochemical Properties

A summary of the basic physicochemical properties of **(Methyl(diphenyl)silyl)formic acid** is provided in the table below.

Property	Value
CAS Number	18414-58-9
Molecular Formula	$C_{14}H_{14}O_2Si$
Molecular Weight	242.35 g/mol
Appearance	Not specified in available literature
Purity	Commercially available up to 90%

Applications and Methodologies

Currently, specific, detailed experimental protocols for the use of **(Methyl(diphenyl)silyl)formic acid** are scarce in peer-reviewed journals. Its utility is generally described as a reagent for organic synthesis. One source lists it as a raw material in the synthesis of (S)-3-PHENYL-2-[(PYRAZIN-2-YLCARBONYL)AMINO] PROPANOIC ACID, a precursor to the drug Bortezomib, however, the specific reaction details involving **(Methyl(diphenyl)silyl)formic acid** are not provided.^[1]

Based on the general reactivity of silyl carboxylic acids and related silyl compounds, potential, though unconfirmed, applications for **(Methyl(diphenyl)silyl)formic acid** could include:

- In situ generation of silyl esters: Silyl esters are known reactive intermediates in organic synthesis. They can be formed from silyl carboxylic acids and used for various transformations.
- As a protecting group precursor: While less common for carboxylic acids, silyl groups are widely used as protecting groups for other functionalities.
- As a source of the formyloxy group: The molecule could potentially be used to introduce a formate ester functionality.

It is important to note that these are hypothetical applications based on the chemical structure and the known reactivity of similar compounds. Without specific literature precedents, any use of **(Methyl(diphenyl)silyl)formic acid** would require significant methods development and optimization by researchers.

Experimental Protocols

Due to the lack of published experimental procedures specifically utilizing **(Methyl(diphenyl)silyl)formic acid**, no detailed protocols can be provided at this time. Researchers interested in using this compound would need to develop their own methodologies based on analogous reactions with other silylating or acylating agents.

Signaling Pathways and Drug Development

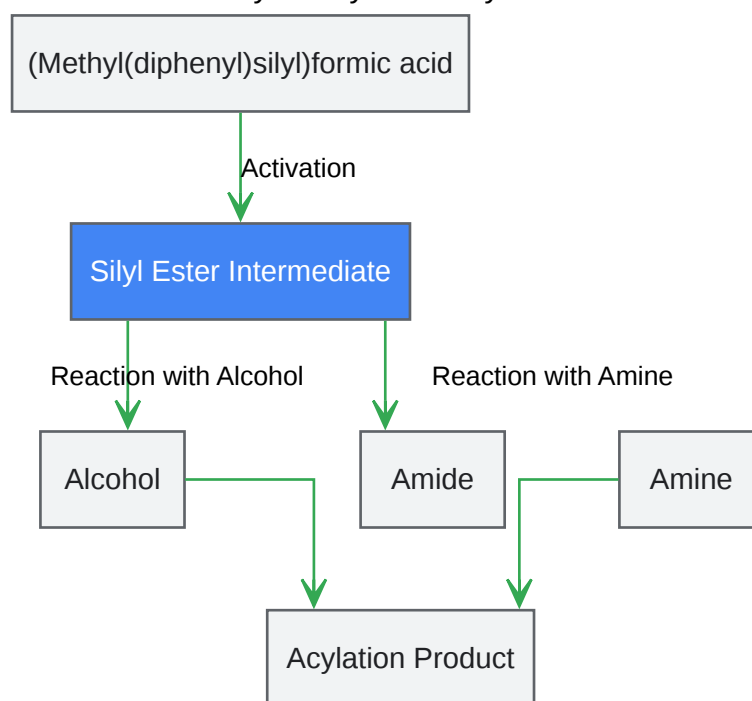
There is no information available in the public domain that links **(Methyl(diphenyl)silyl)formic acid** to any specific signaling pathways or its direct application in drug development beyond its potential role as a synthetic reagent. The broader field of medicinal chemistry does explore the

use of silicon-containing compounds (silacycles) and boronic acids to modify the properties of bioactive molecules, but this is a general area of research and not specific to **(Methyl(diphenyl)silyl)formic acid**.^{[2][3][4][5]}

Logical Relationships in Silyl Compound Chemistry

The following diagram illustrates the general relationship and potential transformations involving silyl carboxylic acids and their derivatives in organic synthesis.

General Reactivity of Silyl Carboxylic Acid Derivatives



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Caption: Potential reaction pathways for silyl carboxylic acids.

In conclusion, while **(Methyl(diphenyl)silyl)formic acid** is commercially available, its specific applications and detailed experimental protocols are not well-documented in accessible scientific literature. The information presented here is based on its general classification as a chemical reagent and the known chemistry of related silyl compounds. Further research and

methods development would be necessary to establish its utility in specific synthetic transformations.

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References

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